

Understanding the PROTAC technology behind XY028-140

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Compound of Interest

Compound Name: XY028-140

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An In-depth Technical Guide to the PROTAC Technology Behind **XY028-140**

For Researchers, Scientists, and Drug Development Professionals

Core Concept: PROTAC Technology and XY028-140

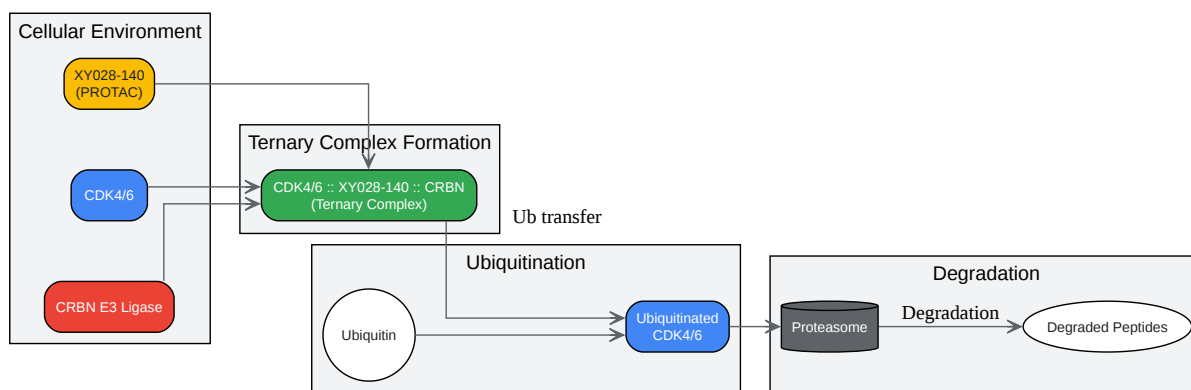
Proteolysis-targeting chimeras (PROTACs) represent a revolutionary approach in drug discovery that harnesses the cell's natural protein disposal system to eliminate disease-causing proteins. Unlike traditional inhibitors that only block the function of a protein, PROTACs are bifunctional molecules designed to completely remove the target protein.

XY028-140 (also known as MS140) is a potent and selective PROTAC designed to target Cyclin-Dependent Kinase 4 (CDK4) and Cyclin-Dependent Kinase 6 (CDK6) for degradation.^{[1][2][3]} These kinases are key regulators of the cell cycle, and their dysregulation is a hallmark of many cancers.^{[1][4]} **XY028-140** achieves this by simultaneously binding to CDK4/6 and the E3 ubiquitin ligase Cereblon (CRBN).^{[1][2][4]} This induced proximity facilitates the ubiquitination of CDK4/6, marking them for destruction by the proteasome.^{[1][4]} The degradation of CDK4/6 leads to the inhibition of the Retinoblastoma (Rb)-E2F signaling pathway, ultimately suppressing cancer cell proliferation.^{[2][4]}

Mechanism of Action of XY028-140

The mechanism of action of **XY028-140** can be visualized as a three-step process:

- Ternary Complex Formation: **XY028-140**, with its two distinct warheads, forms a ternary complex by binding to both the target proteins (CDK4 or CDK6) and the E3 ubiquitin ligase Cereblon (CRBN).[1][2]
- Ubiquitination of Target Protein: The formation of this complex brings the E2 ubiquitin-conjugating enzyme into close proximity with CDK4/6, leading to the transfer of ubiquitin molecules to the target kinases.
- Proteasomal Degradation: The poly-ubiquitinated CDK4/6 are then recognized and degraded by the 26S proteasome, effectively eliminating them from the cell.[4]



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Mechanism of action for the PROTAC **XY028-140**.

Quantitative Data

In Vitro Potency

XY028-140 demonstrates potent inhibition of CDK4 and CDK6 kinase activity.

Target	IC50 (nM)
CDK4/cyclin D1	0.38[5][6][7]
CDK6/cyclin D1	0.28[5][6][7]

Cellular Activity

XY028-140 effectively inhibits the proliferation of various cancer cell lines.

Cell Line	Cancer Type	Treatment	Effect
A375	Melanoma	0.3 or 1 μ M for 24 hours	Inhibition of CDK4/6 expression and activity[1][2]
T47D	Breast Cancer	0.3 or 1 μ M for 24 hours	Inhibition of CDK4/6 expression and activity[1][2]
T47D	Breast Cancer	0.03, 0.1, 0.3, 1, or 3 μ M for 11 days	Inhibition of cancer cell proliferation[1][2]

Experimental Protocols

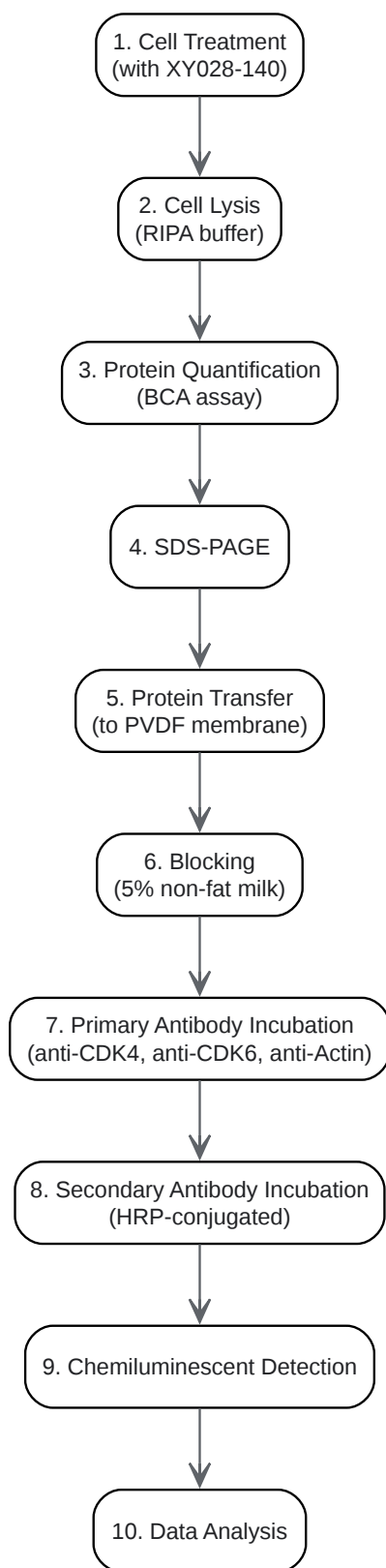
Cell Culture and Treatment

- Cell Lines: A375 melanoma and T47D breast cancer cells are commonly used.
- Culture Conditions: Cells are maintained in appropriate media supplemented with fetal bovine serum and antibiotics, and incubated at 37°C in a humidified atmosphere with 5% CO₂.
- Treatment: For protein degradation studies, cells are typically treated with **XY028-140** at concentrations ranging from 0.3 to 1 μ M for 24 hours.[1][2] For cell proliferation assays, a

broader range of concentrations (e.g., 0.03 to 3 μ M) and longer incubation times (e.g., 11 days) are used.[\[1\]](#)[\[2\]](#)

Western Blotting for Protein Degradation

This protocol is designed to assess the extent of CDK4 and CDK6 degradation following treatment with **XY028-140**.



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A typical workflow for Western Blot analysis.

- **Cell Lysis:** After treatment, cells are washed with ice-cold PBS and lysed in RIPA buffer containing protease and phosphatase inhibitors.
- **Protein Quantification:** The protein concentration of the lysates is determined using a BCA protein assay kit.
- **SDS-PAGE and Western Blotting:** Equal amounts of protein are separated by SDS-PAGE and transferred to a PVDF membrane. The membrane is blocked and then incubated with primary antibodies against CDK4, CDK6, and a loading control (e.g., β -actin). After washing, the membrane is incubated with an HRP-conjugated secondary antibody, and the protein bands are visualized using a chemiluminescence detection system.

Cell Viability Assay

This protocol measures the effect of **XY028-140** on cancer cell proliferation.

- **Cell Seeding:** Cells are seeded in 96-well plates at a predetermined density.
- **Compound Treatment:** After allowing the cells to attach overnight, they are treated with a serial dilution of **XY028-140** for a specified period (e.g., 11 days for T47D cells).[\[1\]](#)[\[2\]](#)
- **Viability Assessment:** Cell viability is assessed using a commercially available assay, such as the CellTiter-Glo® Luminescent Cell Viability Assay, which measures ATP levels as an indicator of metabolically active cells.
- **Data Analysis:** The results are normalized to vehicle-treated controls, and IC50 values are calculated by fitting the data to a dose-response curve.

In Vivo Studies

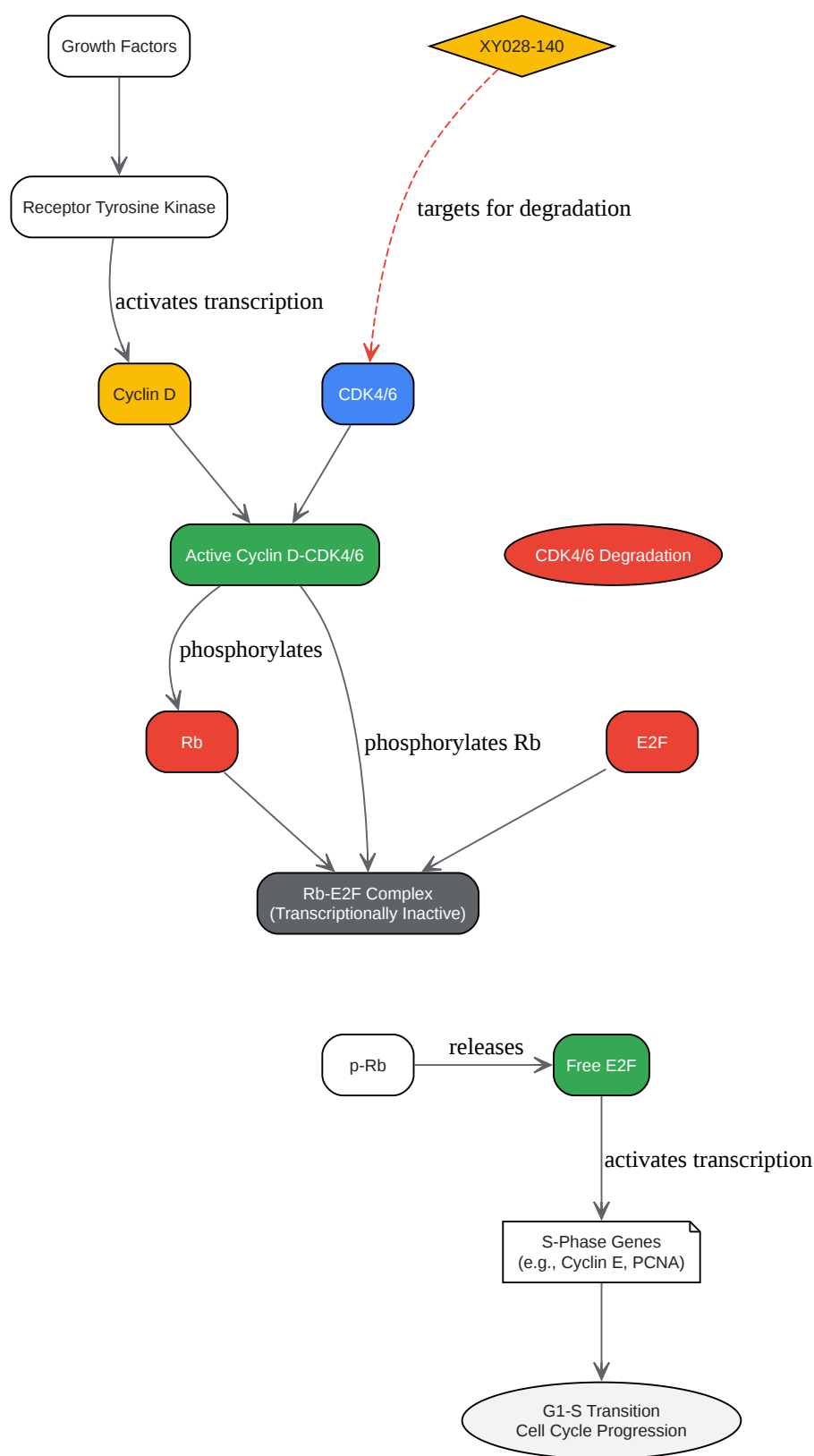
A general protocol for evaluating the in vivo efficacy of **XY028-140** in a xenograft mouse model.

- **Animal Model:** Immunocompromised mice (e.g., nude mice) are used.
- **Tumor Implantation:** Cancer cells (e.g., A375 or T47D) are subcutaneously injected into the flanks of the mice.

- Treatment: Once the tumors reach a palpable size, the mice are randomized into treatment and control groups. **XY028-140** is formulated in a suitable vehicle (e.g., 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline) and administered to the mice, typically via oral or intraperitoneal injection.^[1]
- Monitoring: Tumor volume and body weight are measured regularly throughout the study.
- Endpoint: At the end of the study, the tumors are excised, weighed, and may be used for further analysis (e.g., Western blotting to confirm target degradation).

Signaling Pathway

XY028-140 targets the CDK4/6-Rb-E2F pathway, a critical signaling cascade that controls the G1-S phase transition of the cell cycle.



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The CDK4/6-Rb-E2F signaling pathway and the point of intervention by **XY028-140**.

In a normal cell cycle, growth factor signaling leads to the expression of Cyclin D, which binds to and activates CDK4/6. The active Cyclin D-CDK4/6 complex then phosphorylates the Retinoblastoma (Rb) protein. This phosphorylation event causes Rb to release the E2F transcription factor, which can then activate the transcription of genes necessary for the S-phase of the cell cycle, leading to cell division.

XY028-140 disrupts this process by inducing the degradation of CDK4/6. The absence of these kinases prevents the phosphorylation of Rb, keeping it bound to E2F and thereby repressing the transcription of S-phase genes. This leads to a G1 cell cycle arrest and an inhibition of tumor cell proliferation.

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References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 2. MS-140 | CDK4/6 inhibitor and PROTAC degrader | CAS 2229974-83-6 | InvivoChem [[invivochem.com](https://www.invivochem.com)]
- 3. [adooq.com](https://www.adooq.com) [[adooq.com](https://www.adooq.com)]
- 4. [cancer-research-network.com](https://www.cancer-research-network.com) [[cancer-research-network.com](https://www.cancer-research-network.com)]
- 5. [axonmedchem.com](https://www.axonmedchem.com) [[axonmedchem.com](https://www.axonmedchem.com)]
- 6. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 7. MS140 (XY028-140) | CDK4/6 PROTAC | Probechem Biochemicals [[probechem.com](https://www.probechem.com)]
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